A Comparative Analysis of the Physicochemical Properties of Picoline Derivatives

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Compound of Interest		
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This guide provides a comprehensive comparison of the key physicochemical properties of the three isomers of picoline: 2-picoline, 3-picoline, and 4-picoline. Picolines, or methylpyridines, are important heterocyclic aromatic compounds widely used as solvents and intermediates in the synthesis of pharmaceuticals, agrochemicals, and dyes. Understanding their distinct physicochemical characteristics is crucial for their effective application in research and development. This document presents a summary of their properties in a clear, tabular format, followed by detailed experimental protocols for their determination.

Physicochemical Data Summary

The following table summarizes the key physicochemical properties of 2-picoline, 3-picoline, and 4-picoline, allowing for easy comparison.

Property	2-Picoline (α-picoline)	3-Picoline (β-picoline)	4-Picoline (γ-picoline)
CAS Number	109-06-8	108-99-6	108-89-4
Molecular Formula	C_6H_7N	C_6H_7N	C_6H_7N
Molar Mass (g/mol)	93.13	93.13	93.13
Melting Point (°C)	-70[1]	-19[2]	2.4[3]
Boiling Point (°C)	128-129[1]	144[2]	145[3]
pKa of Conjugate Acid	5.94[1]	5.63	5.98[3]
Density (g/mL at 25°C)	0.943[1]	0.957[2]	0.957[3]
Refractive Index (n20/D)	1.501[4]	1.504	1.504
Dipole Moment (Debye)	1.96	2.41	2.70
Solubility in Water	Miscible[1]	Miscible[2]	Miscible[3]
Solubility in Organic Solvents	Soluble in alcohol, ether, acetone[5]	Soluble in alcohol, ether, chloroform[5]	Soluble in alcohol, ether, acetone, carbon tetrachloride

Experimental Protocols

Detailed methodologies for the determination of the key physicochemical properties are provided below. These protocols are generalized for liquid samples and are applicable to picoline derivatives.

Boiling Point Determination (Micro Method)

This method is suitable for small sample volumes and provides an accurate boiling point measurement.[6][7][8][9][10]
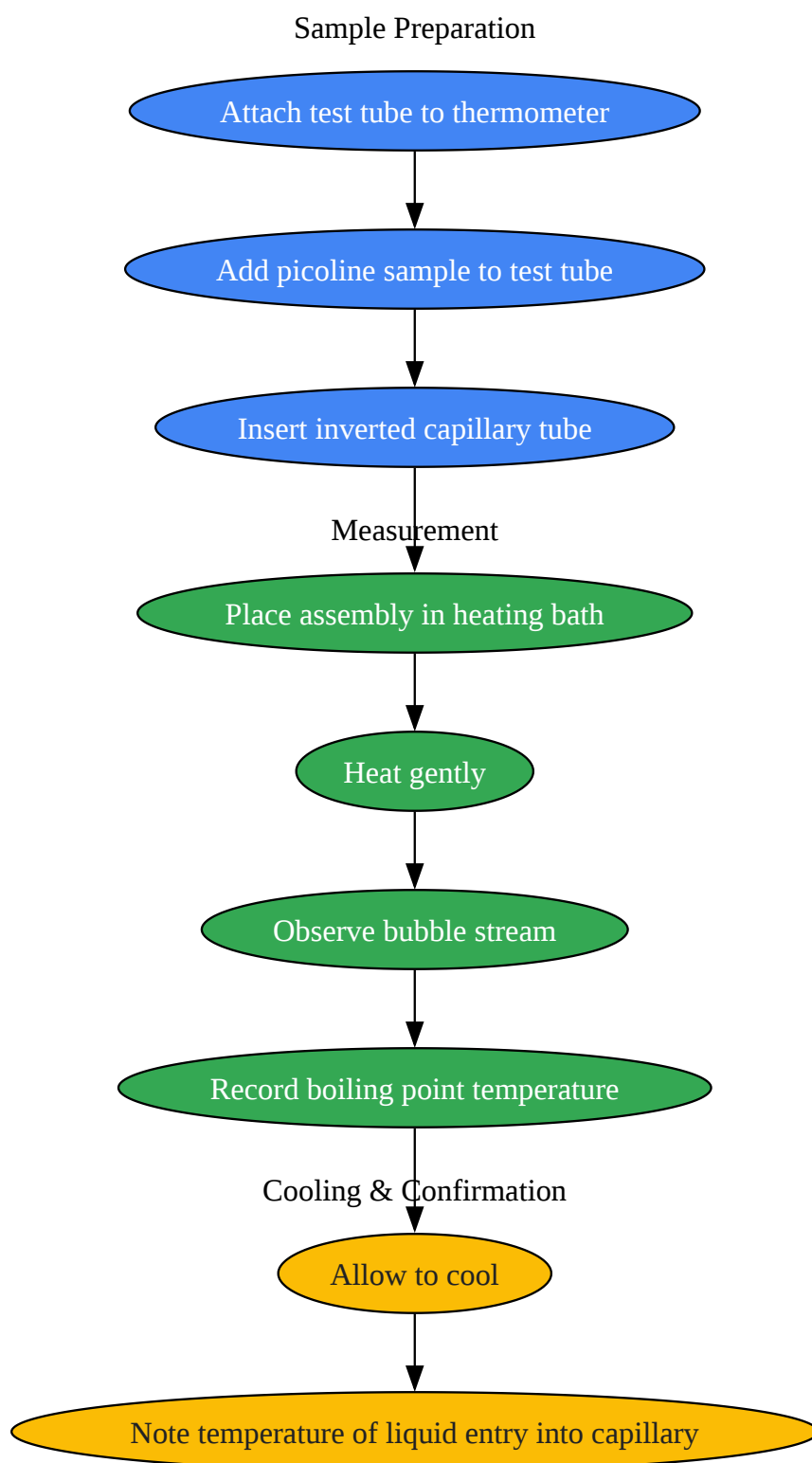
Apparatus:

- Thiele tube or melting point apparatus

- Thermometer (calibrated)

- Capillary tube (sealed at one end)

- Small test tube (e.g., 6 x 50 mm)

- Heating source (Bunsen burner or heating block)

- Liquid for heating bath (e.g., mineral oil)

- Rubber band or wire for attaching the test tube to the thermometer

Procedure:

- Attach the small test tube to the thermometer using a rubber band, ensuring the bottom of the test tube is level with the thermometer bulb.

- Add a few drops of the picoline sample into the test tube.

- Place the capillary tube, with its open end downwards, into the test tube containing the sample.

- Place the thermometer and test tube assembly into the Thiele tube or melting point apparatus, ensuring the heating liquid is above the level of the sample in the test tube.

- Begin heating the apparatus gently, at a rate of a few degrees per minute.

- As the temperature rises, a slow stream of bubbles will emerge from the open end of the capillary tube.

- When a rapid and continuous stream of bubbles is observed, the vapor pressure of the sample is equal to the atmospheric pressure. This is the boiling point.

- Record the temperature at which this rapid stream of bubbles is observed.

- Allow the apparatus to cool. The liquid will be drawn back into the capillary tube when the bubbling stops. The temperature at which the liquid enters the capillary tube upon cooling can also be recorded as the boiling point.

Sample Preparation

Attach test tube to thermometer

Add picoline sample to test tube

Insert inverted capillary tube

Measurement

Place assembly in heating bath

Heat gently

Observe bubble stream

Record boiling point temperature

Cooling & Confirmation

Allow to cool

Note temperature of liquid entry into capillary

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Caption: Workflow for micro boiling point determination.

pKa Determination (Potentiometric Titration)

This method determines the pKa of the conjugate acid of the picoline by measuring the pH of a solution during titration with a strong base.[11][12][13][14][15]
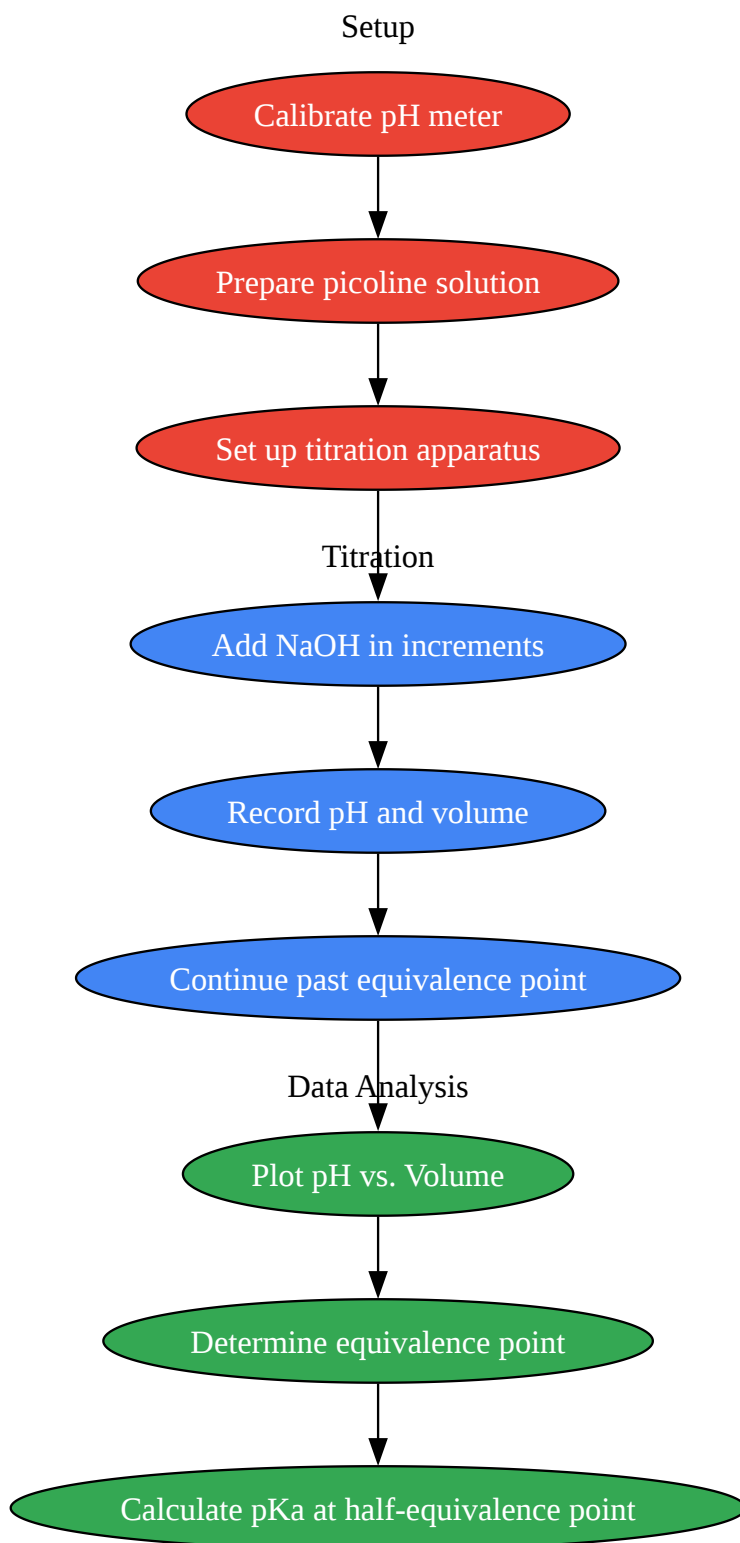
Apparatus:

- pH meter with a combination pH electrode (calibrated)

- Burette (calibrated)

- Beaker

- Magnetic stirrer and stir bar

- Standardized solution of a strong base (e.g., 0.1 M NaOH)

- Standardized solution of a strong acid (e.g., 0.1 M HCl)

- Deionized water

Procedure:

- Calibrate the pH meter using standard buffer solutions (e.g., pH 4, 7, and 10).

- Accurately weigh a small amount of the picoline sample and dissolve it in a known volume of deionized water in a beaker.

- Add a magnetic stir bar to the beaker and place it on a magnetic stirrer.

- Immerse the pH electrode in the solution, ensuring the bulb is fully submerged.

- Record the initial pH of the solution.

- Begin titrating with the standardized NaOH solution, adding small increments (e.g., 0.1-0.2 mL) at a time.

- After each addition, allow the pH reading to stabilize and record the pH and the total volume of titrant added.

- Continue the titration past the equivalence point (the point of the most rapid pH change).

- Plot a graph of pH (y-axis) versus the volume of NaOH added (x-axis).

- The pKa is the pH at the half-equivalence point, which is the point where half of the volume of NaOH required to reach the equivalence point has been added. This can also be determined from the first derivative of the titration curve, where the equivalence point is the peak, and the half-equivalence point is at half the volume of that peak.

Setup

Calibrate pH meter

Prepare picoline solution

Set up titration apparatus

Titration

Add NaOH in increments

Record pH and volume

Continue past equivalence point

Data Analysis

Plot pH vs. Volume

Determine equivalence point

Calculate pKa at half-equivalence point

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Caption: Workflow for pKa determination by potentiometric titration.
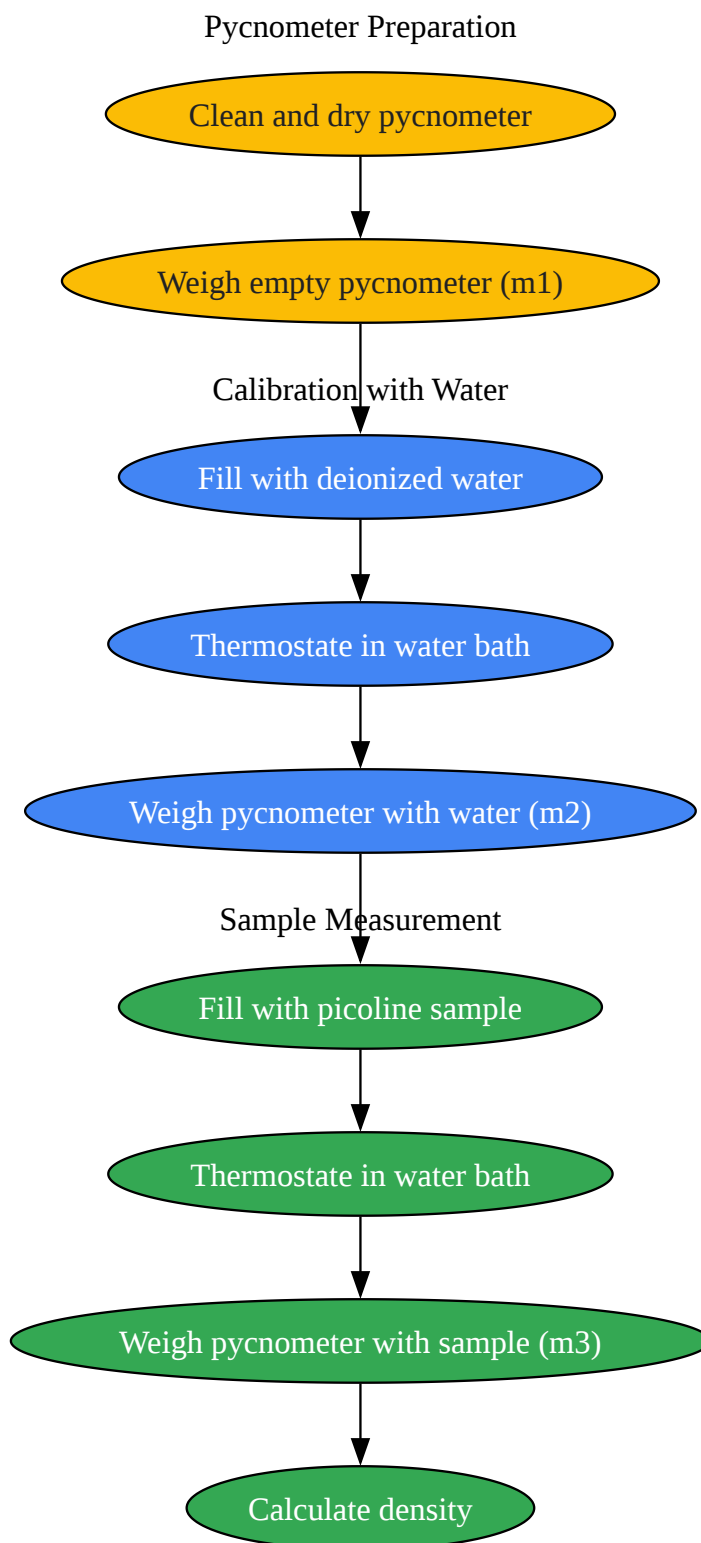
Density Determination

The density of the picoline isomers can be determined using a pycnometer or a digital density meter.[2][16][17][18][19]

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)

- Analytical balance

- Constant temperature water bath

- Thermometer

Procedure:

- Clean and dry the pycnometer thoroughly.

- Weigh the empty, dry pycnometer on an analytical balance and record the mass (m1).

- Fill the pycnometer with deionized water and place it in a constant temperature water bath (e.g., 25°C) until it reaches thermal equilibrium.

- Ensure the pycnometer is completely full, with no air bubbles. The water level should be at the top of the capillary in the stopper.

- Carefully dry the outside of the pycnometer and weigh it. Record the mass (m2).

- Empty and dry the pycnometer completely.

- Fill the pycnometer with the picoline sample and repeat steps 3-5. Record the mass of the pycnometer filled with the picoline sample (m3).

- The density of the picoline sample (ρ_sample) can be calculated using the following formula: $\rho\_sample = [(m3 - m1) / (m2 - m1)] * \rho\_water$ where ρ_water is the known density of water at the experimental temperature.

Pycnometer Preparation

Clean and dry pycnometer

Weigh empty pycnometer (m1)

Calibration with Water

Fill with deionized water

Thermostate in water bath

Weigh pycnometer with water (m2)

Sample Measurement

Fill with picoline sample

Thermostate in water bath

Weigh pycnometer with sample (m3)

Calculate density

Caption: Workflow for density determination using a pycnometer.

Refractive Index Determination

An Abbe refractometer is commonly used to measure the refractive index of liquids.[3][20][21][22][23]
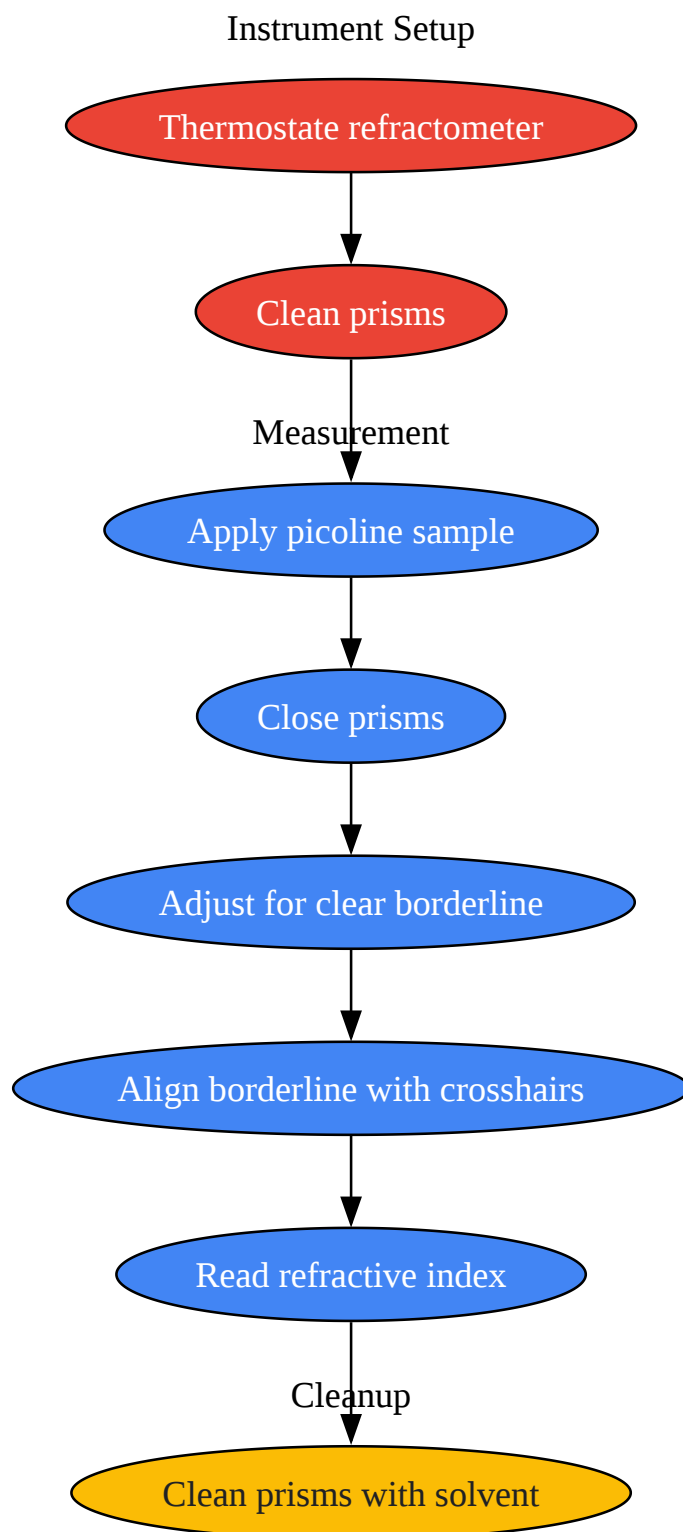
Apparatus:

- Abbe refractometer

- Constant temperature water bath

- Dropper or pipette

- Soft tissue paper

- Solvent for cleaning (e.g., ethanol or acetone)

Procedure:

- Connect the refractometer to a constant temperature water bath set to the desired temperature (typically 20°C). Allow the instrument to equilibrate.

- Open the prism assembly of the refractometer.

- Clean the surfaces of both the illuminating and refracting prisms with a soft tissue and a suitable solvent. Allow the prisms to dry completely.

- Using a clean dropper, place a few drops of the picoline sample onto the surface of the refracting prism.

- Close the prism assembly firmly.

- Adjust the light source to illuminate the prisms.

- Look through the eyepiece and turn the coarse adjustment knob until the field of view shows a light and a dark region.

- If a colored band appears at the borderline, turn the compensator knob until the borderline is sharp and achromatic (black and white).

- Turn the fine adjustment knob to bring the borderline exactly to the center of the crosshairs.

- Read the refractive index value from the scale.

Instrument Setup

Thermostate refractometer

Clean prisms

Measurement

Apply picoline sample

Close prisms

Adjust for clear borderline

Align borderline with crosshairs

Read refractive index

Cleanup

Clean prisms with solvent

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Caption: Workflow for refractive index determination.

Dipole Moment Determination

The dipole moment of a polar molecule in a non-polar solvent can be determined by measuring the dielectric constant and density of dilute solutions of the picoline in a non-polar solvent (e.g., benzene or cyclohexane).[24][25][26][27][28]
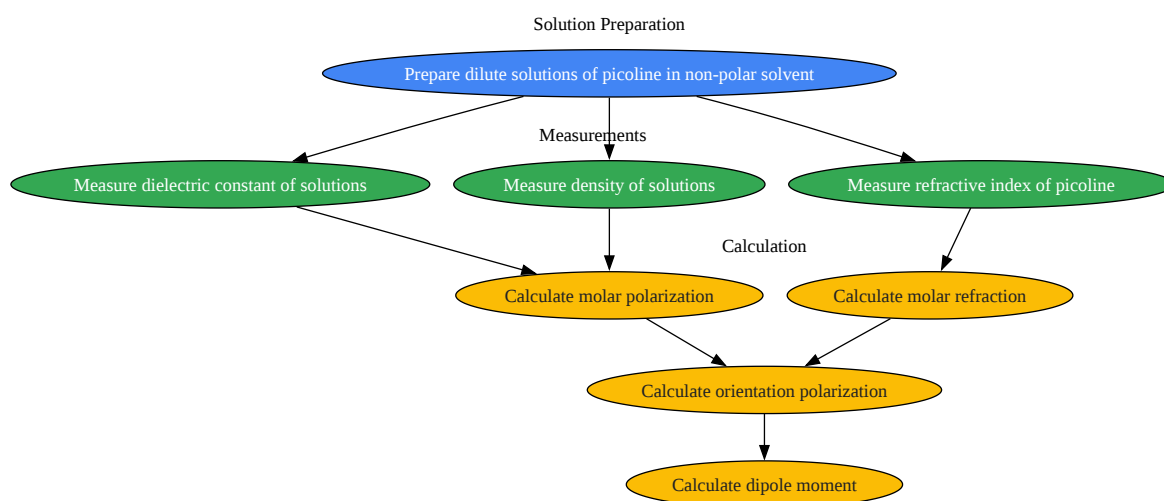
Apparatus:

- Dielectric constant meter (capacitance meter)

- Pycnometer or digital density meter

- Analytical balance

- Volumetric flasks

- Thermostated cell for dielectric constant measurement

Procedure:

- Prepare a series of dilute solutions of the picoline in a non-polar solvent of known dielectric constant and density. The mole fractions of the picoline should be accurately known.

- Measure the dielectric constant of the pure solvent and each of the prepared solutions using the dielectric constant meter at a constant temperature.

- Measure the density of the pure solvent and each of the solutions using a pycnometer or digital density meter at the same constant temperature.

- Calculate the molar polarization of the solute at infinite dilution (P_2) using the Guggenheim method or the Hedestrand equation.

- The molar polarization is composed of two parts: the distortion polarization (P_D) and the orientation polarization (P_O). The distortion polarization can be approximated by the molar

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refraction (R_M), which is calculated from the refractive index of the picoline.

- The orientation polarization is related to the permanent dipole moment (μ) by the Debye equation: $P\_O = P_2 - R\_M = (4\pi N\_A / 9kT) * \mu^2$ where N_A is Avogadro's number, k is the Boltzmann constant, and T is the absolute temperature.

- The dipole moment (μ) can then be calculated from the orientation polarization.

Caption: Workflow for dipole moment determination.

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References

- 1. 2-Methylpyridine - Wikipedia [en.wikipedia.org]

- 2. store.astm.org [store.astm.org]

- 3. Abbe's Refractometer (Procedure) : Modern Physics Virtual Lab : Physical Sciences : Amrita Vishwa Vidyapeetham Virtual Lab [vlab.amrita.edu]

- 4. 2-methylpyridine [stenutz.eu]

- 5. solubilityofthings.com [solubilityofthings.com]

- 6. scribd.com [scribd.com]

- 7. uomus.edu.iq [uomus.edu.iq]

- 8. chemconnections.org [chemconnections.org]

- 9. chymist.com [chymist.com]

- 10. chemtips.wordpress.com [chemtips.wordpress.com]

- 11. enamine.net [enamine.net]

- 12. benchchem.com [benchchem.com]

- 13. creative-bioarray.com [creative-bioarray.com]

- 14. pubs.acs.org [pubs.acs.org]

- 15. Potentiometric Determination of Acid Dissociation Constants (pKa) for an Anticancer Pyrrole-Imidazole Polyamide - PMC [pmc.ncbi.nlm.nih.gov]

- 16. store.astm.org [store.astm.org]

- 17. matestlabs.com [matestlabs.com]

- 18. ASTM D4052 | Anton Paar Wiki [wiki.anton-paar.com]

- 19. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [ayalytical.com]

- 20. chem.ucla.edu [chem.ucla.edu]

Tech Support

- 21. hinotek.com [hinotek.com]

- 22. Abbe refractometer operation method and precautions [en1.nbchao.com]

- 23. xylemanalytics.com [xylemanalytics.com]

- 24. researchgate.net [researchgate.net]

- 25. sfu.ca [sfu.ca]

- 26. chem.uzh.ch [chem.uzh.ch]

- 27. DipoleMoment [andrew.cmu.edu]

- 28. researchgate.net [researchgate.net]

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